

alpha-Methylstyrene: A Comprehensive Overview for Researchers and Professionals

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Compound of Interest

Compound Name: *alpha-Methylstyrene*

Cat. No.: *B127712*

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Introduction

alpha-Methylstyrene (AMS) is an organic compound with the chemical formula C_9H_{10} . It is a colorless liquid with a characteristic odor.^[1] Structurally, it is a derivative of styrene with a methyl group attached to the alpha carbon of the vinyl group. While it shares similarities with styrene in its ability to polymerize, the presence of the methyl group imparts distinct properties, notably influencing the thermal stability of its polymers.^[1] This guide provides a detailed examination of **alpha-methylstyrene**, focusing on its chemical and physical properties, synthesis and production, key reactions, and its metabolic fate, making it a valuable resource for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

- Chemical Name: (Prop-1-en-2-yl)benzene
- Synonyms: Isopropenylbenzene, 2-Phenylpropene, AMS^[2]
- CAS Number: 98-83-9
- Chemical Formula: C_9H_{10}
- Molecular Weight: 118.18 g/mol

The structure of **alpha-methylstyrene** consists of a benzene ring bonded to an isopropenyl group.

Physicochemical Properties

A summary of the key physical and chemical properties of **alpha-methylstyrene** is presented in the table below.

Property	Value	Reference
Physical State	Colorless liquid	[3]
Melting Point	-23.2 °C	[3]
Boiling Point	165.38 °C	[3]
Density	0.91 g/cm ³ at 20 °C	[1]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in ether, benzene, chloroform, acetone, carbon tetrachloride	[3]
Vapor Pressure	1.9 mmHg at 20 °C	[1]
Flash Point	53.9 °C	[3]
Refractive Index	1.5359 at 25 °C	[3]

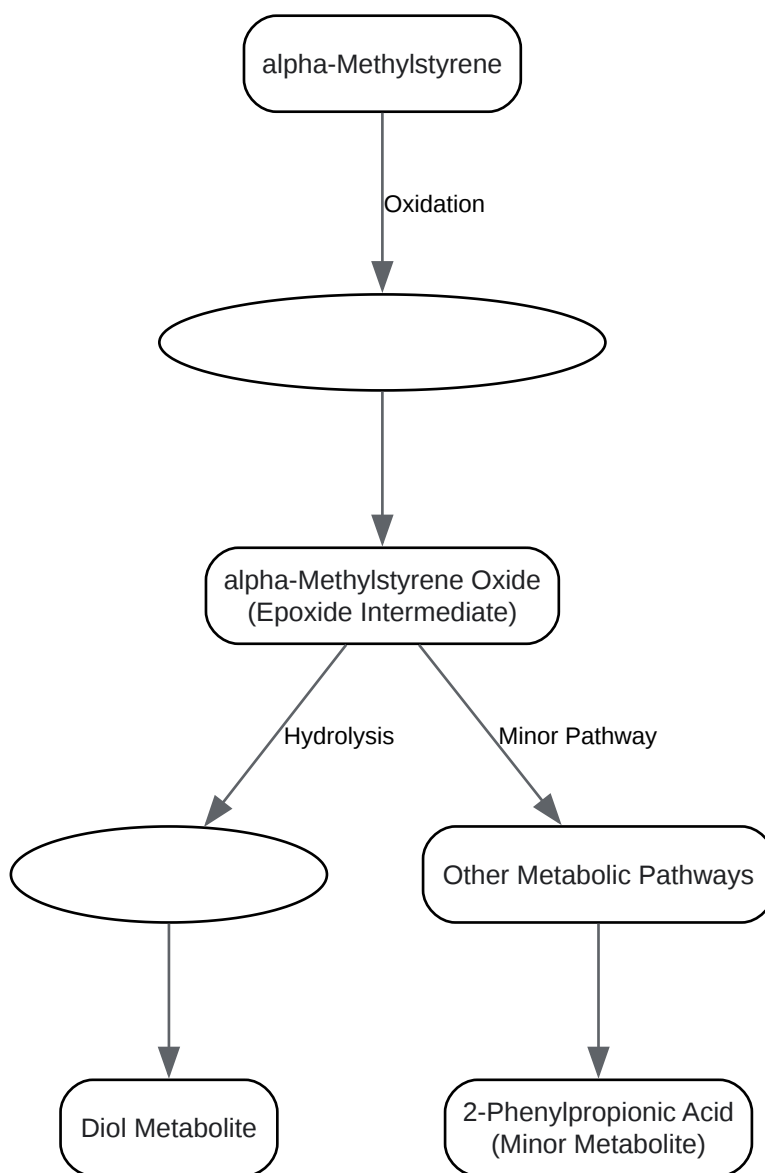
Synthesis and Industrial Production

The primary method for the industrial production of **alpha-methylstyrene** is as a byproduct of the cumene process, which is the main industrial route for the synthesis of phenol and acetone. [4][5]

The overall process involves the oxidation of cumene to cumene hydroperoxide, which is then cleaved in an acidic medium to yield phenol and acetone. A side reaction in this process is the formation of **alpha-methylstyrene**. [4]

A simplified workflow for the industrial production of **alpha-methylstyrene** is illustrated in the diagram below.





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References

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